

An In-depth Technical Guide to Thiol-PEG3-thiol (CAS: 14970-87-7)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Thiol-PEG3-thiol**, a versatile bifunctional crosslinking agent. This document details its chemical and physical properties, provides a list of potential suppliers, and outlines key experimental protocols for its application in bioconjugation, hydrogel synthesis, and the formation of self-assembled monolayers.

Core Properties and Supplier Information

Thiol-PEG3-thiol, chemically known as 1,8-Dimercapto-3,6-dioxaoctane or 2,2'- (Ethylenedioxy)diethanethiol, is a linear molecule featuring two terminal thiol (-SH) groups separated by a three-unit polyethylene glycol (PEG) spacer. This structure imparts both reactivity, through the thiol groups, and hydrophilicity, due to the PEG chain.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Thiol-PEG3-thiol**.



Identifier	Value
CAS Number	14970-87-7[1][2]
Molecular Formula	C6H14O2S2[2]
Molecular Weight	182.30 g/mol [2]
Synonyms	1,8-Dimercapto-3,6-dioxaoctane, 2,2'- (Ethylenedioxy)diethanethiol, 1,2-Bis(2- mercaptoethoxy)ethane, 3,6-Dioxa-1,8-octane- dithiol[1][2]

Physicochemical Properties	Value
Appearance	Colorless to light yellow clear liquid[3]
Density	1.12 g/mL at 25 °C[2][3]
Boiling Point	225 °C[2][3]
Flash Point	132 °C[3]
Refractive Index	n20/D 1.509[2][3]
Water Solubility	11.4 g/L at 19.8 °C[3]

Supplier Information

A number of chemical suppliers offer **Thiol-PEG3-thiol**. This is not an exhaustive list, and availability and purity should be confirmed with the specific supplier.

- Sigma-Aldrich: Offers 2,2'-(Ethylenedioxy)diethanethiol with 95% purity.[1][2]
- TCI America: Provides 3,6-Dioxa-1,8-octanedithiol with a purity of >97.0%.[4]
- Arkema: Supplies the product under the name DMDO, highlighting its use in coatings, adhesives, and sealants.[5][6]
- BLD Pharm: Lists 3,6-Dioxa-1,8-octanedithiol.[7]



- Chemlyte Solutions: Supplies DMDO at ≥98% purity.[8]
- BroadPharm: While they specialize in PEG linkers, a direct match for Thiol-PEG3-thiol was not found, though they carry many related products.
- MedChemExpress: Offers Thiol-PEG3-thiol (Bis-PEG3-thiol) as a crosslinker for hydrogel synthesis.[9]

Experimental Protocols

The bifunctional nature of **Thiol-PEG3-thiol** makes it suitable for a variety of applications. Below are detailed methodologies for key experiments.

Formation of Self-Assembled Monolayers (SAMs) on Gold Surfaces

The strong affinity of thiol groups for gold surfaces makes **Thiol-PEG3-thiol** an excellent candidate for forming self-assembled monolayers, which can be used to functionalize biosensors and other surfaces.

Materials:

- Gold-coated substrate (e.g., gold-coated glass slide or silicon wafer)
- Thiol-PEG3-thiol (CAS: 14970-87-7)
- 200 proof ethanol
- Piranha solution (7:3 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) -EXTREME CAUTION IS ADVISED
- Clean glass or polypropylene containers
- Tweezers
- Dry nitrogen gas

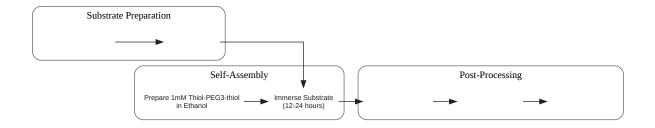
Methodology:



· Substrate Cleaning:

- Immerse the gold substrate in piranha solution for 10-15 minutes. (Caution: Piranha solution is highly corrosive and reactive. Handle with extreme care in a fume hood with appropriate personal protective equipment).
- Rinse the substrate thoroughly with deionized water and then with ethanol.
- Dry the substrate under a stream of dry nitrogen gas.
- · Preparation of Thiol Solution:
 - Prepare a 1 mM solution of **Thiol-PEG3-thiol** in 200 proof ethanol in a clean container.
- Self-Assembly:
 - Immerse the clean, dry gold substrate into the thiol solution.
 - Seal the container and allow it to stand at room temperature for 12-24 hours to ensure the formation of a well-ordered monolayer.
- Rinsing and Drying:
 - Remove the substrate from the thiol solution with tweezers.
 - Rinse the substrate thoroughly with ethanol to remove any non-covalently bound molecules.
 - Dry the functionalized substrate under a stream of dry nitrogen gas.
- Storage:
 - Store the SAM-coated substrate in a clean, dry environment, such as a desiccator.





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Workflow for Self-Assembled Monolayer (SAM) Formation.

Synthesis of PEG Hydrogels

The two thiol groups on **Thiol-PEG3-thiol** allow it to act as a crosslinker in the formation of hydrogels. This protocol describes a general method for forming a hydrogel using a thiol-ene reaction with a PEG-diacrylate.

Materials:

- Thiol-PEG3-thiol (CAS: 14970-87-7)
- Poly(ethylene glycol) diacrylate (PEGDA)
- Photoinitiator (e.g., Irgacure 2959)
- Phosphate-buffered saline (PBS), pH 7.4
- UV light source (365 nm)

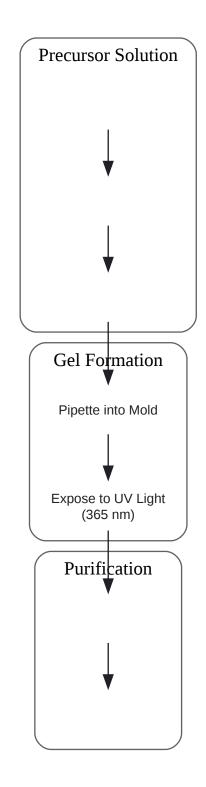
Methodology:

- Precursor Solution Preparation:
 - Prepare a stock solution of the photoinitiator in PBS (e.g., 0.5% w/v Irgacure 2959).



- In a separate vial, dissolve PEGDA in the photoinitiator solution to the desired concentration (e.g., 10% w/v).
- Add Thiol-PEG3-thiol to the PEGDA solution. The molar ratio of thiol groups to acrylate groups should be 1:1 for optimal crosslinking.
- Hydrogel Formation:
 - Pipette the precursor solution into a mold of the desired shape.
 - Expose the solution to UV light (365 nm) for a sufficient time to induce photopolymerization (typically 5-15 minutes, depending on the intensity of the light source and the volume of the solution).
- Hydrogel Swelling and Purification:
 - Carefully remove the hydrogel from the mold.
 - Immerse the hydrogel in a large volume of PBS to allow it to swell and to leach out any unreacted components.
 - Replace the PBS several times over a 24-48 hour period.





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Workflow for PEG Hydrogel Synthesis via Thiol-Ene Reaction.

Bioconjugation Applications



Thiol-PEG3-thiol can be used as a linker to connect two different molecules, provided they have functional groups that can react with thiols. A common strategy is to react one thiol group of the linker with a maleimide-functionalized molecule and the other with a second thiol-reactive molecule or surface.

Logical Relationship as a Bifunctional Linker:

The diagram below illustrates the role of **Thiol-PEG3-thiol** as a bifunctional linker, connecting Molecule A (containing a thiol-reactive group) to Molecule B (also with a thiol-reactive group).



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Logical Relationship of **Thiol-PEG3-thiol** as a Bifunctional Linker.

General Protocol for Two-Step Bioconjugation:

This protocol is a general guideline and requires optimization for specific molecules.

- Reaction with the First Molecule:
 - Dissolve a maleimide-functionalized molecule (Molecule A) in a suitable buffer (e.g., PBS, pH 6.5-7.5).
 - Add an excess of Thiol-PEG3-thiol to the solution and react for 1-2 hours at room temperature.
- · Purification:
 - Remove the excess Thiol-PEG3-thiol using size-exclusion chromatography or dialysis.
- Reaction with the Second Molecule:
 - The purified product from step 2, which now has a free thiol group, can be reacted with a second molecule (Molecule B) that has a thiol-reactive group (e.g., another maleimide or a



gold surface).

• The reaction conditions for this step will depend on the nature of Molecule B.

This technical guide provides a starting point for researchers interested in utilizing **Thiol-PEG3-thiol**. The provided protocols are general and may require optimization for specific applications. Always refer to the safety data sheet provided by the supplier before handling this chemical.

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